

Essential Safety and Operational Guide for Handling Tricosane-d48

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Compound of Interest

Compound Name: Tricosane-d48

Cat. No.: B1459248

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **Tricosane-d48** (CAS No. 203784-75-2). **Tricosane-d48** is the deuterated form of Tricosane (CAS No. 638-67-5), a straight-chain alkane.^{[1][2]} It is a white, crystalline, or waxy solid at room temperature and is generally considered to be of low toxicity and non-hazardous.^{[1][3]} However, adherence to standard laboratory safety protocols is crucial to minimize any potential risks.

Personal Protective Equipment (PPE)

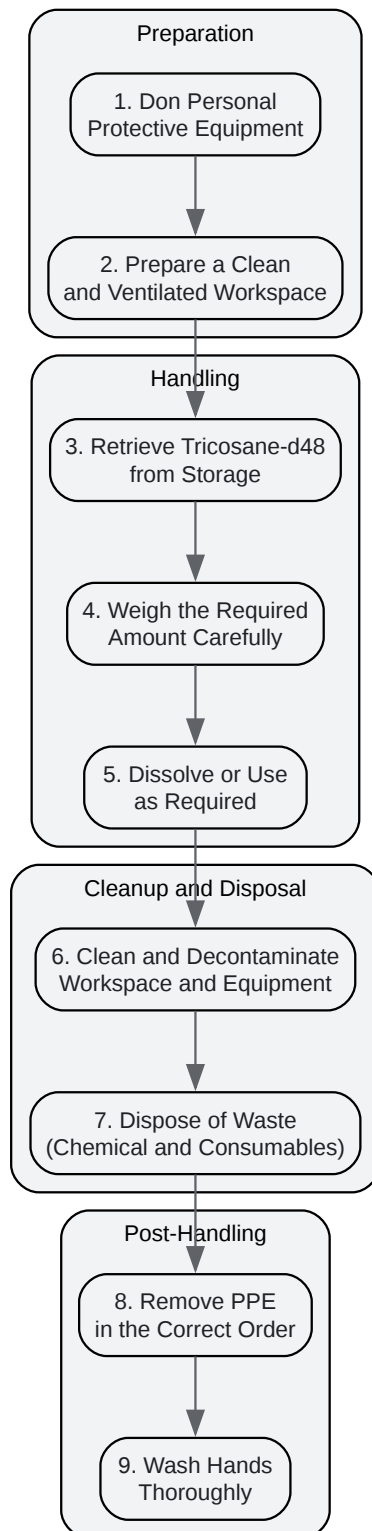
While **Tricosane-d48** is not classified as a hazardous substance, observing standard laboratory safety precautions is essential.^{[3][4]} The following personal protective equipment should be used to prevent direct contact and inhalation of any dust particles.

PPE / Procedure	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses.[3][4]	To protect eyes from dust particles.
Hand Protection	Protective gloves (e.g., Butyl rubber, Nitrile rubber).[3][5]	To prevent skin contact.
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator with a particle filter.[3][6]	Recommended when dust formation is likely or ventilation is inadequate.
Skin and Body Protection	Laboratory coat and appropriate protective clothing. [3][4]	To prevent skin exposure.
Handling	Use in a well-ventilated area. Avoid generating dust.[3][6]	To minimize inhalation of airborne particles.
Storage	Store in a cool, dry, and well-ventilated area in a tightly sealed container. Keep away from strong oxidizing agents. [3][7]	To maintain chemical stability and prevent reactions.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a systematic workflow is critical for ensuring safety and maintaining the integrity of the research material.

Workflow for Handling Tricosane-d48

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